

Molecular structure and formula of N-Acetyl-3,5-diiodo-L-tyrosine.

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Compound of Interest

Compound Name: *N-Acetyl-3,5-diiodo-L-tyrosine*

Cat. No.: B032291

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N-Acetyl-3,5-diiodo-L-tyrosine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Acetyl-3,5-diiodo-L-tyrosine is a specialized derivative of the amino acid L-tyrosine. Characterized by the presence of two iodine atoms on the phenolic ring and an acetyl group on the amine function, this compound serves as a crucial intermediate in various biochemical and pharmaceutical applications. Its structural similarity to thyroid hormone precursors makes it a significant molecule in endocrinological research. Furthermore, its unique properties are leveraged in the development of radiopharmaceuticals and as a building block in synthetic organic chemistry. This technical guide provides an in-depth overview of the molecular structure, formula, physicochemical properties, synthesis, and biological relevance of **N-Acetyl-3,5-diiodo-L-tyrosine**.

Molecular Structure and Formula

The fundamental identity of **N-Acetyl-3,5-diiodo-L-tyrosine** is defined by its molecular structure and chemical formula.

Molecular Formula: $C_{11}H_{11}I_2NO_4$ ^{[1][2]}

Systematic Name: (2S)-2-acetamido-3-(4-hydroxy-3,5-diiodophenyl)propanoic acid[1]

The structure consists of a central L-tyrosine core, which is an α -amino acid. The key modifications are:

- Di-iodination: Two iodine atoms are substituted at the 3 and 5 positions of the phenyl ring of tyrosine.
- N-Acetylation: An acetyl group ($-\text{COCH}_3$) is attached to the α -amino group.

Caption: Molecular structure of **N-Acetyl-3,5-diiodo-L-tyrosine**.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Acetyl-3,5-diiodo-L-tyrosine** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	$\text{C}_{11}\text{H}_{11}\text{I}_2\text{NO}_4$	[1][2]
Molecular Weight	475.01 g/mol	[1]
Appearance	Light yellow crystalline powder	[1]
Purity (HPLC)	$\geq 97\%$	[1]
Melting Point	124.0 to 128.0 °C	
Boiling Point (Predicted)	532.9 ± 50.0 °C	
Density (Predicted)	2.206 ± 0.06 g/cm ³	
Flash Point	276.1 °C	
Solubility	Almost transparent in Methanol	
Storage Conditions	Store at 0-8°C	[1]
CAS Number	1027-28-7	[1][2]
PubChem CID	70565	[1]

Experimental Protocols

Synthesis of N-Acetyl-3,5-diiodo-L-tyrosine

The synthesis of **N-Acetyl-3,5-diiodo-L-tyrosine** is typically achieved in a two-step process: the iodination of L-tyrosine to form 3,5-diiodo-L-tyrosine, followed by the N-acetylation of the resulting intermediate.

Step 1: Synthesis of 3,5-Diiodo-L-tyrosine

This protocol is based on the direct iodination of L-tyrosine.

- Materials:
 - L-tyrosine
 - Iodine (I₂)
 - Sodium Iodide (NaI)
 - Aqueous ethylamine or a mixture of acetic and hydrochloric acid
 - Hydrogen peroxide (if using the acid mixture)
 - Reaction vessel
 - Stirring apparatus
 - Filtration apparatus
- Procedure:
 - Dissolve L-tyrosine in the chosen solvent system (aqueous ethylamine or the acid mixture) in the reaction vessel with stirring.
 - In a separate container, prepare a solution of iodine and sodium iodide.
 - Slowly add the iodine solution to the L-tyrosine solution with continuous stirring. If using the acid mixture, hydrogen peroxide is added to facilitate the oxidation of iodide to iodine.

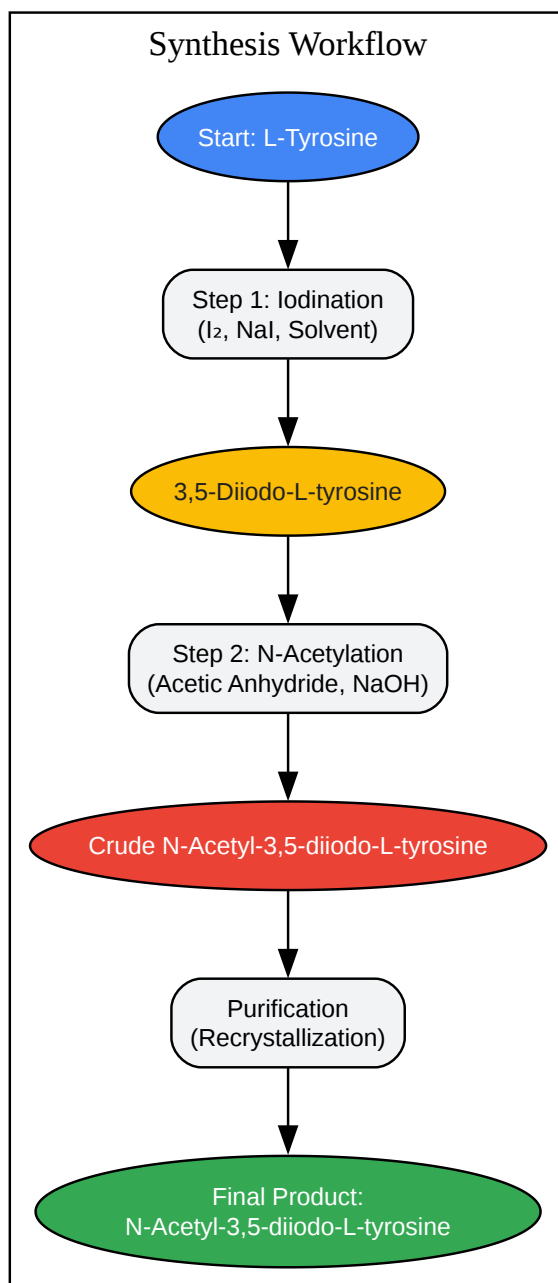
- Allow the reaction to proceed at room temperature for a specified time, monitoring the reaction progress by a suitable analytical technique (e.g., TLC or HPLC).
- Upon completion, the precipitated 3,5-diiodo-L-tyrosine is collected by filtration.
- The crude product is washed with cold water and then a suitable organic solvent (e.g., ethanol) to remove unreacted starting materials and byproducts.
- The purified 3,5-diiodo-L-tyrosine is dried under vacuum.

Step 2: N-Acetylation of 3,5-Diiodo-L-tyrosine

This protocol is a standard method for the N-acetylation of amino acids.

- Materials:
 - 3,5-Diiodo-L-tyrosine (from Step 1)
 - Acetic anhydride
 - Aqueous sodium hydroxide (NaOH) solution (e.g., 2M)
 - Hydrochloric acid (HCl) for acidification
 - Reaction vessel with pH control
 - Ice bath
 - Stirring apparatus
 - Filtration apparatus
- Procedure:
 - Suspend the 3,5-diiodo-L-tyrosine in water in the reaction vessel.
 - Cool the suspension in an ice bath and slowly add the aqueous NaOH solution with stirring until the amino acid dissolves completely.

- While maintaining a low temperature (typically below 10°C), add acetic anhydride dropwise to the solution. Simultaneously, add NaOH solution to maintain the pH of the reaction mixture between 8 and 10.
- After the addition of acetic anhydride is complete, continue stirring the reaction mixture for a period (e.g., 1 hour) to ensure complete acetylation.
- Slowly acidify the reaction mixture with HCl to a pH of approximately 2-3. This will cause the **N-Acetyl-3,5-diiodo-L-tyrosine** to precipitate out of the solution.
- Collect the precipitate by filtration and wash it thoroughly with cold water to remove any inorganic salts.
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., aqueous ethanol).
- Dry the purified **N-Acetyl-3,5-diiodo-L-tyrosine** under vacuum.



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Caption: Experimental workflow for the synthesis of **N-Acetyl-3,5-diiodo-L-tyrosine**.

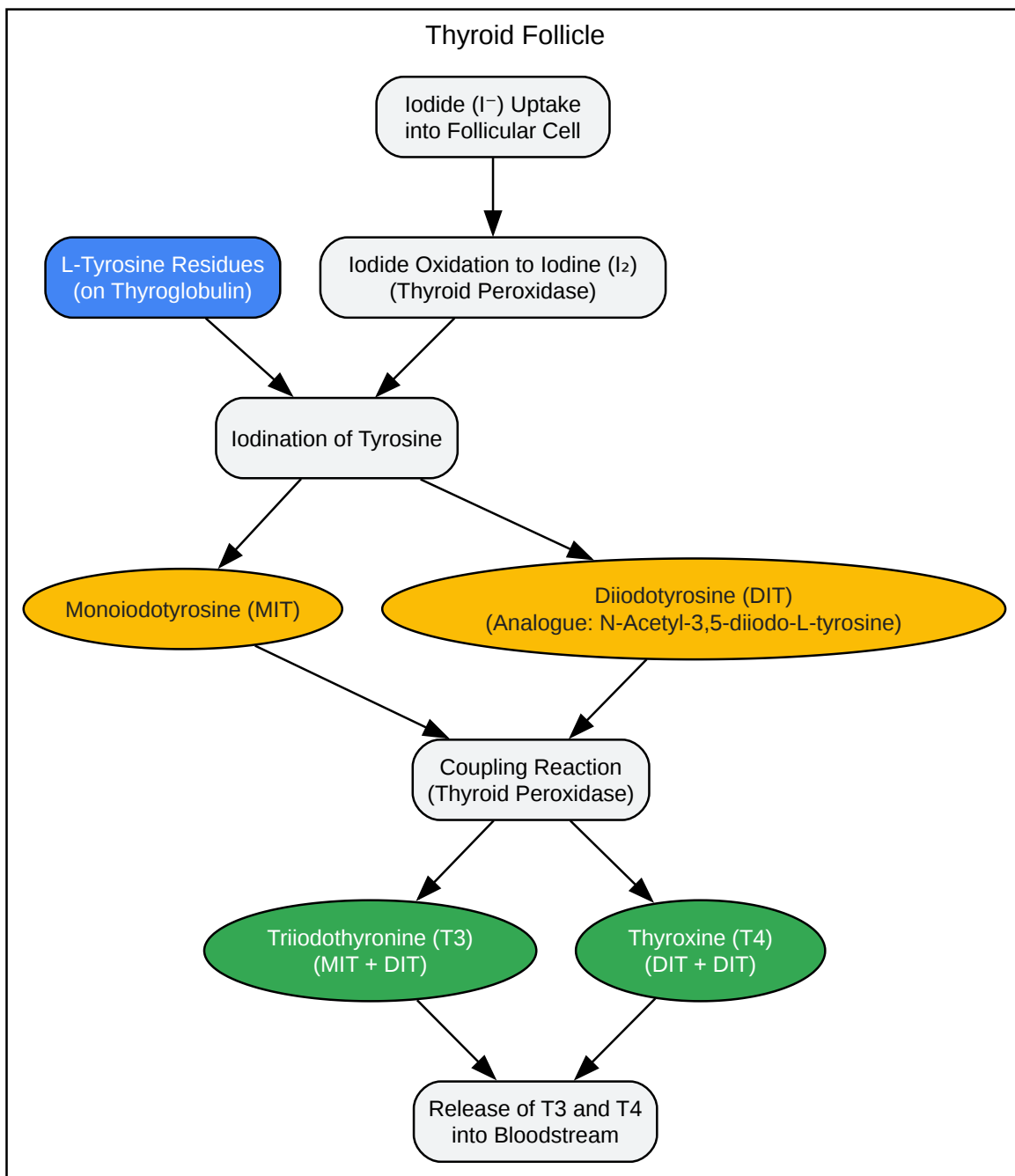
Biological Significance and Signaling Pathways

N-Acetyl-3,5-diiodo-L-tyrosine is not known to be a direct signaling molecule. Its primary biological significance lies in its role as a precursor, particularly in the context of thyroid

hormone biosynthesis. The di-iodinated tyrosine moiety is a fundamental building block for the thyroid hormones triiodothyronine (T3) and thyroxine (T4).

The synthesis of thyroid hormones is a multi-step process that occurs in the thyroid gland. L-tyrosine residues within the thyroglobulin protein are iodinated to form monoiodotyrosine (MIT) and diiodotyrosine (DIT). These iodinated tyrosine residues are then coupled to form T3 and T4. **N-Acetyl-3,5-diiodo-L-tyrosine** serves as a synthetic analogue and a valuable tool for studying this pathway.

Thyroid Hormone Biosynthesis Pathway



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Caption: Role of diiodotyrosine in thyroid hormone synthesis.

Applications

The unique chemical structure of **N-Acetyl-3,5-diiodo-L-tyrosine** lends itself to several key applications in research and development:

- **Thyroid Research:** It is a vital compound for studying the synthesis and metabolism of thyroid hormones.[1] Its structural similarity to DIT allows it to be used as a probe or a starting material in studies related to thyroid function and disorders.
- **Radiopharmaceuticals:** The presence of iodine atoms makes it an excellent precursor for the synthesis of radiolabeled compounds. By using radioactive isotopes of iodine (e.g., ^{123}I , ^{125}I , ^{131}I), **N-Acetyl-3,5-diiodo-L-tyrosine** can be converted into imaging agents for diagnostic purposes (e.g., SPECT or PET imaging) or therapeutic agents for targeted radiotherapy.
- **Drug Development:** It serves as a lead compound in the design and synthesis of novel pharmaceuticals, particularly those targeting thyroid-related diseases.
- **Biochemical Assays:** This compound is employed in various biochemical assays to investigate enzyme activity and interactions within metabolic pathways involving iodine and tyrosine derivatives.[1]

Conclusion

N-Acetyl-3,5-diiodo-L-tyrosine is a molecule of significant interest to researchers in the fields of endocrinology, medicinal chemistry, and drug development. Its well-defined molecular structure and physicochemical properties, coupled with its crucial role as a precursor in the synthesis of thyroid hormones and radiopharmaceuticals, underscore its importance. The synthetic protocols outlined in this guide provide a framework for its preparation, enabling further investigation into its biological functions and potential therapeutic applications. The continued study of this compound and its derivatives holds promise for advancing our understanding of thyroid physiology and for the development of novel diagnostic and therapeutic agents.

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